

trans-3-(3-Pyridyl)acrylic acid thermal properties analysis TGA

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Compound Focus: trans-3-(3-Pyridyl)acrylic acid

CAS No.: 19337-97-4

Cat. No.: S1533719

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Basic Compound Information

The table below summarizes the key identifiers and physical properties of **trans-3-(3-Pyridyl)acrylic acid** found in supplier catalogs and chemical databases.

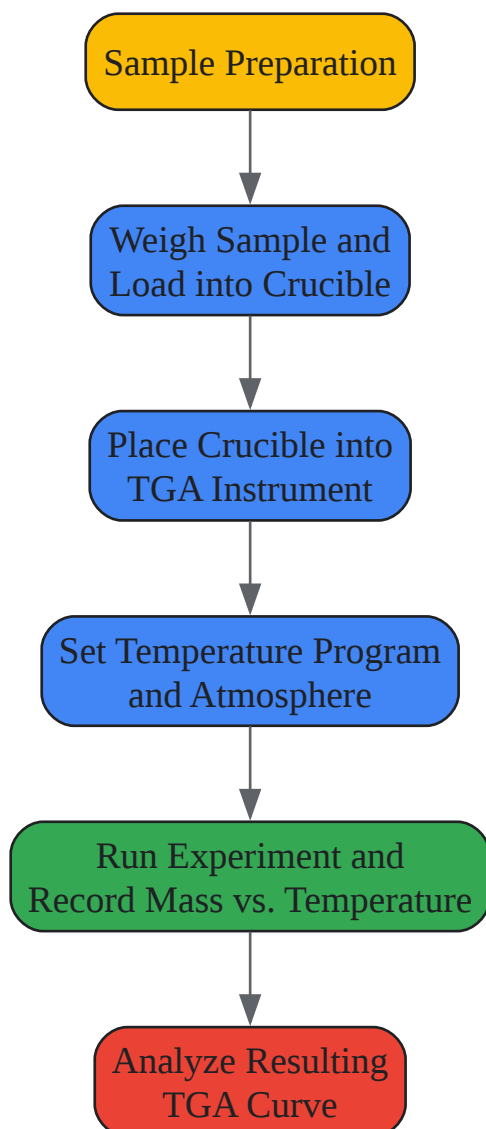
Property	Value / Description
CAS Number	19337-97-4 [1] [2]
Molecular Formula	C ₈ H ₇ NO ₂ [1] [2]
Molecular Weight	149.15 g/mol [1]
Melting Point	232 - 235 °C (with decomposition) [2]
Chemical Names	(E)-3-pyridin-3-ylprop-2-enoic acid; 3-Pyridylacrylic acid [1] [2]
Primary Application	Used as an organic linker to connect d and f block metals to form heterometallic coordination polymers (MOFs) [3] [2]

Understanding Thermogravimetric Analysis (TGA)

While specific TGA data for your compound is not provided, the search results contain detailed explanations of the TGA technique itself, which is crucial for interpreting such data [4] [5].

- **How it Works:** In TGA, a sample is continuously weighed while being heated in a controlled atmosphere (e.g., inert nitrogen or air). The mass change is recorded as a function of temperature or time, producing a **thermogravimetric curve** [4] [5].
- **What it Reveals:** This technique is used to determine a material's **thermal stability**, composition, moisture content, and decomposition kinetics. Significant mass losses on the curve indicate events like dehydration, decomposition, or combustion [5].
- **Common Experiment Types:**
 - **Dynamic TGA:** The temperature increases continually over time.
 - **Static/Isothermal TGA:** The temperature is held constant.
 - **Quasistatic TGA:** The sample is heated in multiple intervals and held at each [4].

The following diagram outlines the workflow for performing dynamic TGA, which is the most common type.



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References

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3. trans-3-(3-pyridyl)acrylic acid system - Dalton Transactions ... [pubs.rsc.org]

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5. A Beginner's Guide to Thermogravimetric Analysis [xrfscientific.com]

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